

A Guide to Commercial Propofol-d14 Analytical Standards for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

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For researchers, scientists, and drug development professionals, the use of high-purity, well-characterized analytical standards is fundamental to achieving accurate and reproducible results. This technical guide provides an in-depth overview of commercially available **Propofol-d14**, a deuterated analog of the anesthetic agent Propofol. This standard is crucial for quantitative analysis, particularly in bioanalytical assays utilizing mass spectrometry.

Commercial Suppliers and Available Standards

Several reputable suppliers specialize in the production and certification of isotopically labeled compounds for research and analytical purposes. **Propofol-d14** and its closely related analog, Propofol-d17, are available from a number of these key suppliers. The choice of supplier may depend on the specific requirements of the research, including the desired isotopic purity, concentration, and available documentation.

Key commercial suppliers of deuterated Propofol analytical standards include:

- **LGC Standards:** A global leader in reference materials, LGC offers a range of analytical standards, including isotopically labeled compounds.

- Cerilliant (a brand of MilliporeSigma): Cerilliant is a well-established provider of certified reference materials, including a variety of deuterated standards for forensic and clinical applications.[\[1\]](#)
- MedChemExpress: A supplier of a wide range of bioactive molecules and research chemicals, MedChemExpress provides deuterated Propofol standards with comprehensive analytical data.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Toronto Research Chemicals (TRC): TRC, part of the LGC Group, specializes in the synthesis of complex organic chemicals for biomedical research and offers deuterated Propofol.

Quantitative Data of a Representative Propofol-d17 Analytical Standard

The quantitative data for an analytical standard is meticulously detailed in its Certificate of Analysis (CoA). This document provides critical information regarding the identity, purity, concentration, and stability of the standard. While the exact values may vary between lots and suppliers, the following table summarizes representative data for a Propofol-d17 analytical standard, based on information typically found in a CoA.

Parameter	Specification	Method(s)
Identity	Conforms to structure	¹ H-NMR, ¹³ C-NMR, Mass Spectrometry
Chemical Purity	≥98.0%	HPLC, GC-MS
Isotopic Purity	≥99 atom % Deuterium	Mass Spectrometry
Concentration	100 µg/mL (in Methanol)	Gravimetric preparation, verified by HPLC
Uncertainty	Expanded Uncertainty (k=2)	ISO Guide 34 / ISO/IEC 17025
Appearance	Clear, colorless solution	Visual Inspection
Storage Condition	-20°C	Stability studies
Retest Date	24-36 months from date of certification	Real-time and accelerated stability studies

Note: This table presents typical data. Users must refer to the specific Certificate of Analysis provided by the supplier for the exact specifications of the lot in use.

Experimental Protocols

The synthesis and certification of a deuterated analytical standard is a rigorous, multi-step process designed to ensure the material's identity, purity, and concentration are accurately characterized. The following sections outline the general methodologies employed by commercial suppliers.

Synthesis of Propofol-d14

The synthesis of **Propofol-d14** typically involves a multi-step chemical synthesis using deuterated starting materials to ensure the stable incorporation of deuterium atoms at specific positions. A common approach is to utilize deuterated isopropyl groups.

Representative Synthesis Outline:

- **Alkylation of a Phenolic Precursor:** A suitable phenol derivative is alkylated using a deuterated isopropylating agent, such as 2-bromopropane-d₇, in the presence of a Lewis acid catalyst.
- **Purification of the Intermediate:** The crude product from the alkylation step is purified using techniques such as column chromatography or distillation to isolate the desired deuterated Propofol.
- **Final Characterization:** The final product is thoroughly characterized to confirm its chemical identity and purity.

Certification of the Analytical Standard

The certification of **Propofol-d₁₄** as an analytical standard involves a comprehensive set of analytical tests to establish its key quantitative parameters.

1. Identity Confirmation:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H-NMR and ¹³C-NMR are used to confirm the chemical structure of the molecule and the positions of the deuterium labels. The absence of proton signals at the deuterated positions confirms successful labeling.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to confirm the molecular weight of the deuterated compound, providing evidence of the number of deuterium atoms incorporated.

2. Purity Assessment:

- **High-Performance Liquid Chromatography (HPLC):** HPLC with UV or photodiode array (PDA) detection is used to determine the chemical purity of the standard by separating it from any non-deuterated or other impurities.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is employed to assess purity and to identify and quantify any volatile impurities.

3. Isotopic Enrichment Determination:

- **Mass Spectrometry:** The isotopic purity (or enrichment) is determined by analyzing the mass distribution of the molecular ions. This confirms the percentage of the material that is the desired deuterated species versus molecules with fewer deuterium atoms.

4. Concentration Assignment:

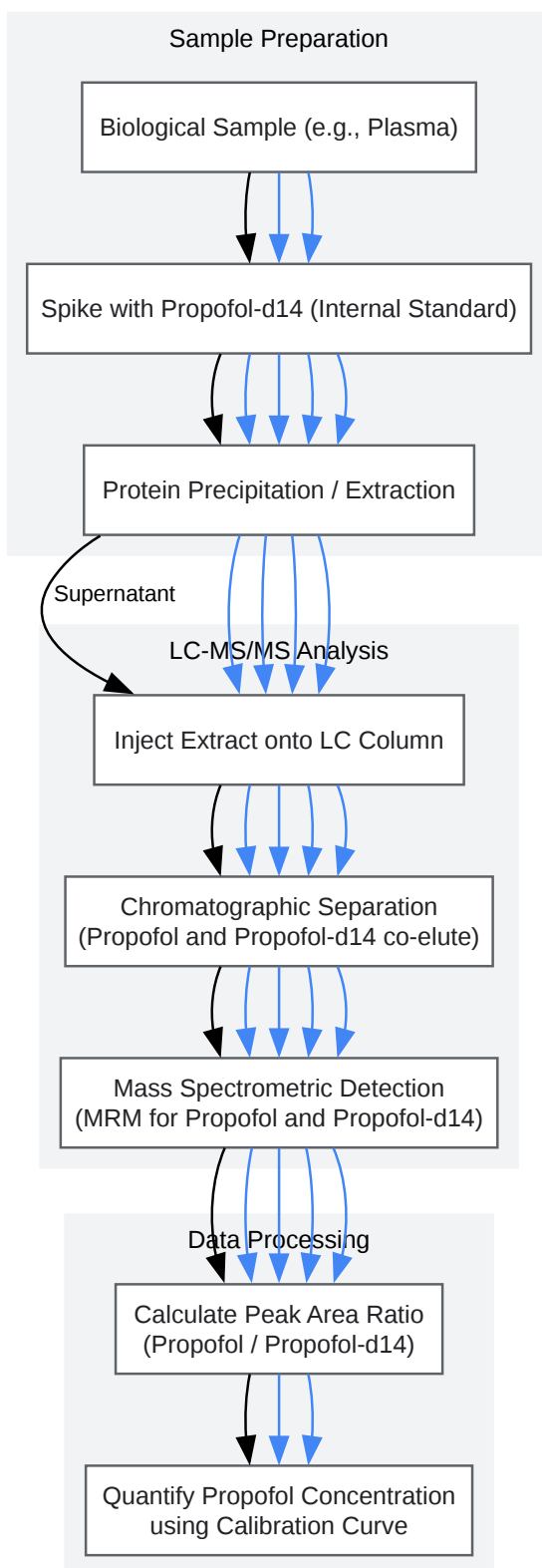
- **Gravimetric Preparation:** The standard is typically prepared by accurately weighing the high-purity neat material and dissolving it in a precise volume of a high-purity solvent.
- **Quantitative Analysis:** The concentration is often verified by an independent analytical method, such as HPLC or qNMR (quantitative NMR), against a primary reference standard.

5. Stability Assessment:

- **Accelerated and Real-Time Stability Studies:** The stability of the standard in its solution is evaluated over time under various storage conditions to establish an appropriate retest date or expiry date.

Visualizing the Use of Propofol-d14 as an Internal Standard

Propofol-d14 is most commonly used as an internal standard (IS) in quantitative analytical methods, particularly those involving liquid chromatography-mass spectrometry (LC-MS). The following diagram, generated using the DOT language, illustrates a typical workflow.



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Workflow for Quantitative Analysis using **Propofol-d14** as an Internal Standard.

This workflow demonstrates how the addition of a known amount of **Propofol-d14** at the beginning of the sample preparation process allows for the correction of variability in extraction, injection volume, and instrument response, leading to more accurate and precise quantification of the target analyte, Propofol.

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- To cite this document: BenchChem. [A Guide to Commercial Propofol-d14 Analytical Standards for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554067/docs#a-guide-to-commercial-propofol-d14-analytical-standards-for-researchers\]](https://www.benchchem.com/product/b15554067/docs#a-guide-to-commercial-propofol-d14-analytical-standards-for-researchers)

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